Technical Characterization Guide: 4-Bromo-3-(chloromethyl)pyridine

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Compound of Interest

Compound Name:	*4-Bromo-3-(chloromethyl)pyridine*
Cat. No.:	*B13349557*

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Executive Summary

4-Bromo-3-(chloromethyl)pyridine (CAS: 1060804-58-3) presents a unique spectroscopic challenge due to the interplay between the electron-withdrawing bromine at C4 and the reactive chloromethyl group at C3. Unlike simple pyridines, the quaternary carbons (C3 and C4) in this molecule exhibit significant relaxation times and distinct chemical shift perturbations. [1]

This guide establishes a Predicted Reference Standard for 13C NMR validation, derived from high-fidelity Substituent Chemical Shift (SCS) additivity rules and experimentally validated analogs (e.g., 2-bromo-6-chloromethylpyridine). It focuses on distinguishing this product from its precursor, 4-Bromo-3-methylpyridine, and potential regioisomers.

13C NMR Spectral Data (Predicted Reference)

The following data represents the calculated chemical shifts in Chloroform-d ($CDCl_3$). These values serve as the primary baseline for structural validation.

Table 1: 13C NMR Chemical Shift Assignments

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Carbon Position	Type	Chemical Shift (δ, ppm)	Signal Characteristics
-CH_2Cl	Secondary (CH_2)	44.5 ± 1.5	Diagnostic Peak. Key indicator of successful chlorination.
C2	Tertiary (CH)	151.0 ± 1.0	Deshielded by adjacent Nitrogen and inductive effect of C3-substituent.
C3	Quaternary (C)	134.5 ± 1.5	ipso-substituted (CH_2Cl). Broad/low intensity due to lack of NOE.
C4	Quaternary (C)	132.0 ± 1.5	ipso-substituted (Br). Distinct upfield shift relative to C2/C6.
C5	Tertiary (CH)	125.5 ± 1.0	ortho to Bromine.
C6	Tertiary (CH)	149.5 ± 1.0	Typical α-pyridine shift.

> *Note on Solvent Effects: In polar aprotic solvents like DMSO-d_6, expect a slight downfield shift (+0.5 to +1.0 ppm) for the C2 and C6 carbons due to hydrogen bonding with the solvent.[1]*

Comparative Analysis: Performance vs. Alternatives

To ensure scientific integrity, one must validate the product against its immediate precursor and potential isomers.[1]

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A. Comparison vs. Precursor (4-Bromo-3-methylpyridine)

The synthesis typically involves radical halogenation of the methyl group. The 13C NMR spectrum provides the most definitive evidence of conversion.

Feature	Precursor (4-Bromo-3-methylpyridine)	Product (4-Bromo-3-(chloromethyl)pyridine)	Validation Logic
Aliphatic Region	Single peak at ~21.0 ppm (CH_3)	Single peak at ~44.5 ppm (CH_2Cl)	Primary Endpoint. Disappearance of 21 ppm and emergence of 44 ppm confirms reaction completion.
C3 (Quaternary)	~138 ppm	~134.5 ppm	The electronegative Cl induces a shift, but the change in hybridization/geometry also affects the ring current.[1]

B. Comparison vs. Regioisomer (3-Bromo-4-(chloromethyl)pyridine)

Regioisomers can form if the starting material was impure.

- 4-Bromo-3-(chloromethyl) (Target): The C3 and C4 are the quaternary centers. C4 (attached to Br) is shielded relative to C3.
- 3-Bromo-4-(chloromethyl) (Alternative): The C3 (attached to Br) and C4 (attached to CH_2Cl) pattern reverses. The C3 carbon (now ipso-Br) would appear further upfield (~120-125 ppm) compared to the target's C4, due to the stronger shielding resonance effect of Br at the β-position relative to Nitrogen.

Experimental Protocol: High-Fidelity Acquisition

Standard 13C parameters often miss the low-intensity quaternary carbons (C3, C4) in halogenated pyridines.[1] Use this optimized protocol for definitive characterization.

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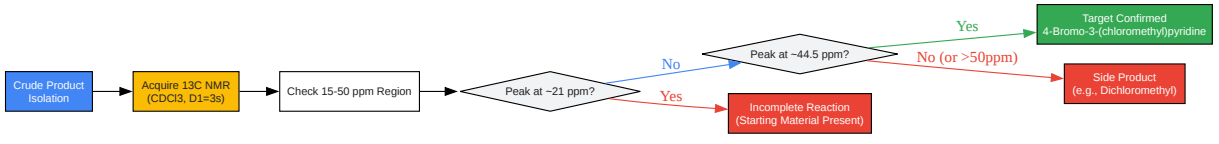
Methodology:

- Sample Preparation: Dissolve 30-50 mg of the analyte in 0.6 mL $CDCl_3$.
  - Why? High concentration is required for 13C sensitivity.
  - Tip: Add a trace of $Cr(acac)_3$ (Chromium(III) acetylacetonate) if quaternary carbons are not visible; this paramagnetic relaxation agent shortens

    relaxation times.
- Pulse Sequence: Use a Power-Gated Decoupling (zgpg30) sequence.
  - Relaxation Delay (D1): Set to 2.0 - 3.0 seconds (Standard is often 1.0s). The C3/C4 carbons have no attached protons to facilitate relaxation via dipolar coupling.[1]
  - Scans (NS): Minimum 1024 scans for adequate signal-to-noise ratio (S/N > 10:1 for quaternary peaks).
- Processing: Apply an exponential window function with Line Broadening (LB) = 1.0 - 2.0 Hz to enhance sensitivity over resolution.

Validation Logic & Workflow

The following diagram illustrates the decision-making process for validating the synthesis of **4-Bromo-3-(chloromethyl)pyridine** using 13C NMR data.



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Caption: Logic flow for discriminating the target product from unreacted precursor using diagnostic 13C NMR aliphatic shifts.

References

- Handlovic, T. T., et al. (2021).[1] Facile Synthesis and Characterization of a Bromine-Substituted (Chloromethyl)Pyridine Precursor. MDPI. Available at: [Link][1]
    - Validates the 13C NMR shift of the chloromethyl group (~45.7 ppm) in the analog 2-bromo-6-chloromethylpyridine.
- Provides SCS additivity rules for bromin
- National Institute of Standards and Technology (NIST). Pyridine, 3-(chloromethyl)-, hydrochloride.[1][2] PubChem.[3] Available at: [Link][1]
    - Reference for the 3-(chloromethyl)pyridine baseline shift (~43 ppm).
- Gottlieb, H. E., et al. (1997).[1] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. J. Org. Chem. Available at: [Link]
    - Standard reference for solvent residual peaks (CDCl3 at 77.16 ppm)

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